

(Asp)₂-Rhodamine 110: A Technical Guide for Cell Biology Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (Asp)₂-Rhodamine 110

CAS No.: 114984-30-4

Cat. No.: B15554113

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: Illuminating Apoptosis

(Asp)₂-Rhodamine 110, also known as Rhodamine 110 bis-(L-aspartic acid amide), is a fluorogenic substrate primarily used in cell biology to detect the activity of executioner caspases, particularly caspase-3 and caspase-7.[1][2][3] These caspases are pivotal proteases that, once activated, orchestrate the systematic dismantling of the cell during programmed cell death, or apoptosis.[1] The substrate's design leverages the specific cleavage recognition sequence of these enzymes to produce a highly fluorescent signal, making it an invaluable tool for quantifying apoptotic events in real-time.[3][4][5] Its high sensitivity and utility in various assay formats, including flow cytometry and fluorescence microscopy, have established it as a staple reagent in apoptosis research and high-throughput screening for potential therapeutic agents.[3][6]

Mechanism of Action

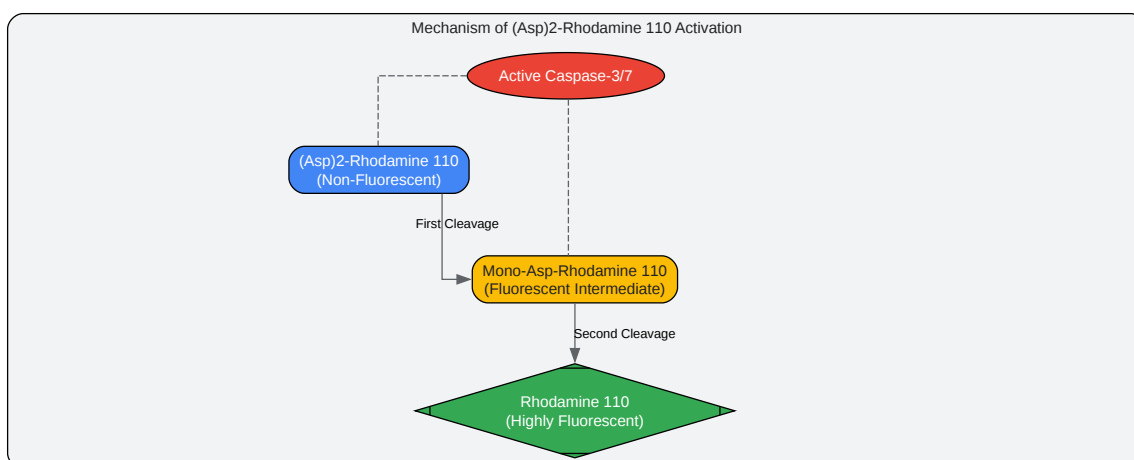
In its native state, (Asp)₂-Rhodamine 110 is a non-fluorescent bis-amide derivative of the Rhodamine 110 (R110) fluorophore.[7] The two aspartic acid residues linked to the R110 core

serve as recognition sites for active caspase-3 and caspase-7.[3] During apoptosis, these executioner caspases are activated and proceed to cleave a multitude of cellular proteins at specific tetrapeptide sequences ending in an aspartate residue.[1] (Asp)₂-Rhodamine 110 mimics these natural substrates.

The activation mechanism involves a sequential, two-step cleavage process:

- **First Cleavage:** An active caspase enzyme cleaves one of the aspartic acid residues from the R110 core. This initial cleavage event results in a mono-amide intermediate and a significant increase in fluorescence (approximately 3500-fold).[7]
- **Second Cleavage:** The second aspartic acid residue is subsequently cleaved, releasing the free, highly fluorescent Rhodamine 110 molecule.[7]

The resulting fluorescence intensity is directly proportional to the amount of active caspase-3/7 present in the sample, allowing for precise quantification of apoptotic activity.[2]



[Click to download full resolution via product page](#)

Mechanism of (Asp)₂-Rhodamine 110 activation by caspases.

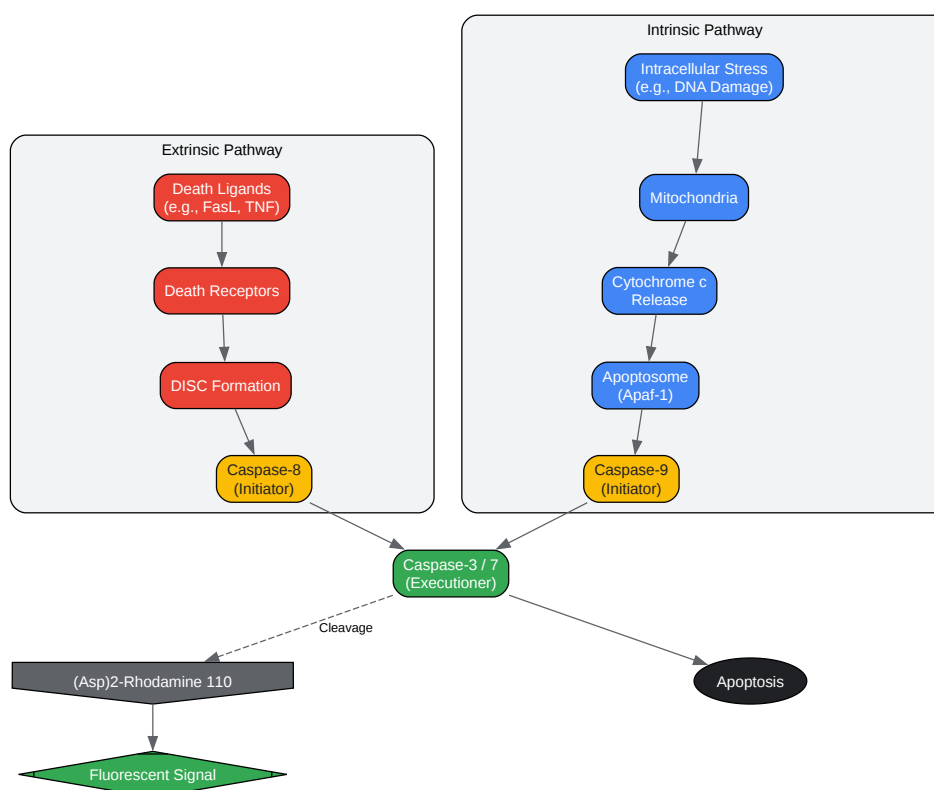
Context: The Apoptotic Signaling Pathway

Caspase-3 and Caspase-7 are "executioner" caspases, meaning they are the final effectors in the apoptotic cascade. Their activation is the convergence point for two primary signaling

pathways: the intrinsic (mitochondrial) and extrinsic (death receptor) pathways.[1][8][9]

- **Extrinsic Pathway:** Initiated by the binding of extracellular ligands (e.g., FasL) to transmembrane death receptors, leading to the formation of the Death-Inducing Signaling Complex (DISC). This complex activates initiator caspase-8, which can then directly cleave and activate caspase-3.[9][10]
- **Intrinsic Pathway:** Triggered by intracellular stress (e.g., DNA damage), this pathway leads to mitochondrial outer membrane permeabilization and the release of cytochrome c.[9] Cytochrome c binds to Apaf-1, forming the apoptosome, which recruits and activates initiator caspase-9.[8][9] Active caspase-9 then proceeds to cleave and activate caspase-3.[9][10]

(Asp)₂-Rhodamine 110 serves as a direct reporter for the final, execution phase of both pathways.



[Click to download full resolution via product page](#)

Apoptotic pathways converging on Caspase-3/7 activation.

Quantitative Data

The utility of a fluorescent probe is defined by its photophysical properties. Rhodamine 110, the resulting fluorophore, is known for its high quantum yield and spectral characteristics that are compatible with standard filter sets.

Property	Value	Reference
Excitation Maximum (λ_{ex})	~492-499 nm	[2][5][7]
Emission Maximum (λ_{em})	~520-529 nm	[2][5][7]
Molecular Formula	C ₃₂ H ₂₆ F ₆ N ₄ O ₁₃ (trifluoroacetic acid salt)	[4]
Molecular Weight	788.57 g/mol (trifluoroacetic acid salt)	[4]
Sensitivity Advantage	~300-fold higher than coumarin (AMC) derivatives	[7]
Fluorescence Increase	~3500-fold upon first cleavage	[7]

Experimental Protocol: Cell-Based Caspase-3/7 Activity Assay

This protocol provides a general workflow for measuring caspase-3/7 activity in adherent or suspension cells using (Asp)₂-Rhodamine 110 in a 96-well plate format. Optimization of cell number, reagent concentration, and incubation time is recommended for specific cell types and experimental conditions.

Materials

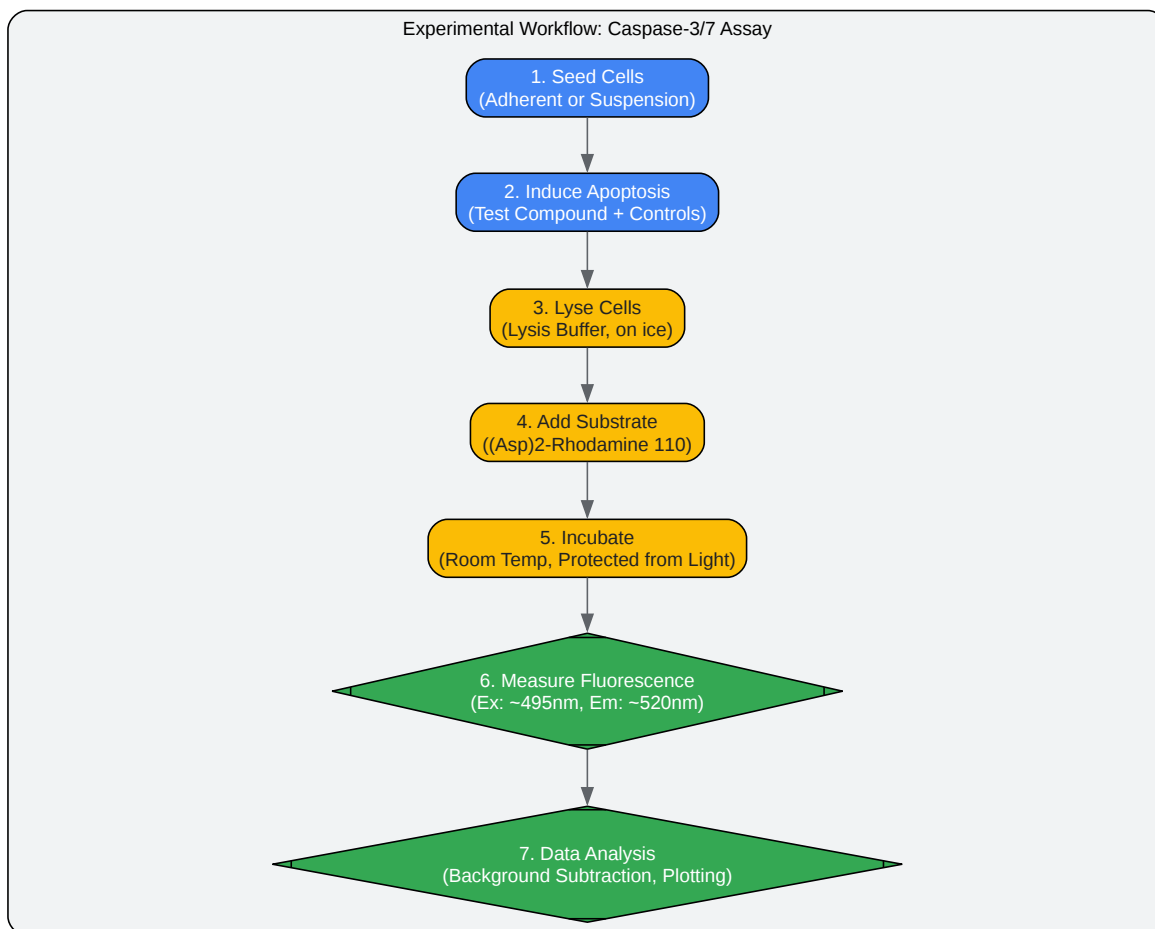
- Cells of interest
- Black, clear-bottom 96-well microplates
- Complete culture medium

- Apoptosis-inducing agent (e.g., Staurosporine, anti-Fas antibody)
- (Asp)₂-Rhodamine 110 substrate stock solution (e.g., 1 mM in DMSO)
- Cell Lysis Buffer (Tris-based buffer with mild detergent, e.g., Triton X-100)
- Phosphate-Buffered Saline (PBS)
- Fluorescence microplate reader

Methodology

- Cell Seeding:
 - Adherent Cells: Seed cells in a black 96-well plate at a density that will result in 50-80% confluency at the time of the assay (e.g., 10,000 - 20,000 cells/well in 100 µL medium). Incubate overnight.
 - Suspension Cells: Plate cells immediately before treatment (e.g., 50,000 - 100,000 cells/well in 100 µL medium).
- Induction of Apoptosis:
 - Treat cells with the desired apoptosis-inducing agent at various concentrations.
 - Include negative control wells (vehicle-treated) and positive control wells (known apoptosis inducer).
 - Incubate for the desired period (e.g., 4-24 hours) under standard culture conditions.
- Cell Lysis and Substrate Addition:
 - For Adherent Cells: Carefully aspirate the culture medium. Add 50 µL of chilled Cell Lysis Buffer per well.[\[11\]](#)
 - For Suspension Cells: Centrifuge the plate at 400 x g for 5 minutes, aspirate the supernatant, and resuspend the cell pellet in 50 µL of chilled Cell Lysis Buffer.[\[11\]](#)
 - Incubate on ice for 15-30 minutes.[\[5\]](#)[\[11\]](#)

- Prepare the assay solution by diluting the (Asp)₂-Rhodamine 110 stock into the appropriate assay buffer to a final working concentration (e.g., 10-50 μM).
- Add 50 μL of the assay solution to each well containing the cell lysate.
- Incubation and Measurement:
 - Mix gently on a plate shaker for 30-60 seconds.[\[2\]](#)
 - Incubate at room temperature or 37°C, protected from light, for 1 to 4 hours. The optimal incubation time may vary.[\[2\]](#)
 - Measure fluorescence using a microplate reader with filters appropriate for Rhodamine 110 (Excitation: ~495 nm, Emission: ~520 nm).[\[5\]](#)
- Data Analysis:
 - Subtract the background fluorescence from blank wells (lysis buffer and substrate only).
 - Plot the fluorescence intensity against the concentration of the test compound.
 - Express activity as relative fluorescence units (RFU) or calculate the fold-change relative to the negative control.



[Click to download full resolution via product page](#)

Workflow for a cell-based caspase-3/7 activity assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Caspase 3 - Wikipedia [en.wikipedia.org]

- [2. promega.com \[promega.com\]](#)
- [3. Rhodamine 110-linked amino acids and peptides as substrates to measure caspase activity upon apoptosis induction in intact cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. bocsci.com \[bocsci.com\]](#)
- [5. Caspase-3 activity \[bio-protocol.org\]](#)
- [6. Design and synthesis of rhodamine 110 derivative and caspase-3 substrate for enzyme and cell-based fluorescent assay - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. media.iris-biotech.de \[media.iris-biotech.de\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. Cellular Mechanisms Controlling Caspase Activation and Function - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. genecopoeia.com \[genecopoeia.com\]](#)
- To cite this document: BenchChem. [(Asp)₂-Rhodamine 110: A Technical Guide for Cell Biology Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15554113/docs#asp-rhodamine-110-a-technical-guide-for-cell-biology-researchers\]](https://www.benchchem.com/product/b15554113/docs#asp-rhodamine-110-a-technical-guide-for-cell-biology-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)